

A Comprehensive Technical Guide to the Chemical Properties of Diallyl Hexahydrophthalate

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Compound of Interest

Compound Name: *Diallyl hexahydrophthalate*

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Introduction

Diallyl hexahydrophthalate (DAHHP) is a diester of hexahydrophthalic acid and allyl alcohol. It is a colorless, oily liquid primarily utilized as a crosslinking agent and monomer in the production of polymers and resins. Its unique chemical structure, featuring two reactive allyl groups, imparts valuable properties to the resulting polymers, including excellent thermal stability, electrical insulation, and chemical resistance. This technical guide provides an in-depth overview of the chemical and physical properties of **diallyl hexahydrophthalate**, along with detailed experimental protocols for their determination and a summary of its key chemical reactions.

Molecular Structure and Identification

The molecular structure of **diallyl hexahydrophthalate** consists of a cyclohexane-1,2-dicarboxylate core with two allyl ester groups. The presence of cis and trans isomers is possible depending on the stereochemistry of the cyclohexane ring.

Chemical Identifiers:

- IUPAC Name: bis(prop-2-en-1-yl) cyclohexane-1,2-dicarboxylate[1]

- CAS Numbers: 13846-31-6, 7500-82-5[1]
- Molecular Formula: C₁₄H₂₀O₄[2][3][4][5]
- Molecular Weight: 252.31 g/mol [1][4]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **diallyl hexahydrophthalate** is presented in the tables below.

Table 1: Physical Properties of Diallyl Hexahydrophthalate

Property	Value	Reference
Appearance	Colorless liquid	[2]
Boiling Point	330.6 °C at 760 mmHg	[2]
Density	1.06 g/cm ³	[2]
Flash Point	156.9 °C	[2]
Vapor Pressure	0.000165 mmHg at 25 °C	[2]
Refractive Index	1.479	[2]

Table 2: Chemical Properties and Reactivity of Diallyl Hexahydrophthalate

Property	Description	Reference
Solubility in Water	Low	[6]
Stability	Stable under normal conditions. Polymerizes upon heating or in the presence of a catalyst if not inhibited.	[7]
Reactivity	Reacts with strong oxidants, acids, and bases. Undergoes free-radical polymerization. Susceptible to hydrolysis.	[8][9]
LogP (Octanol-Water Partition Coefficient)	2.8	[1][2]

Synthesis of Diallyl Hexahydrophthalate

Diallyl hexahydrophthalate is typically synthesized via the esterification of hexahydrophthalic anhydride with allyl alcohol. This reaction is generally acid-catalyzed.

Caption: Workflow for the synthesis of **diallyl hexahydrophthalate**.

Chemical Reactivity

Polymerization

The most significant chemical property of **diallyl hexahydrophthalate** is its ability to undergo free-radical polymerization through its two allyl groups. This process is typically initiated by organic peroxides (e.g., benzoyl peroxide) or azo compounds at elevated temperatures. The polymerization proceeds via a chain-growth mechanism involving initiation, propagation, and termination steps. Due to the presence of two polymerizable groups, crosslinked, thermoset resins are formed.[9]

Caption: Simplified free-radical polymerization mechanism of DAHHP.

Hydrolysis

As an ester, **diallyl hexahydrophthalate** is susceptible to hydrolysis, which involves the cleavage of the ester bonds to yield hexahydrophthalic acid and allyl alcohol. This reaction can be catalyzed by both acids and bases. Basic hydrolysis, also known as saponification, is typically faster and irreversible, yielding the salt of the carboxylic acid.

Thermal Decomposition

At elevated temperatures, **diallyl hexahydrophthalate** and its polymers will undergo thermal decomposition. For poly(diallyl phthalate), a structurally similar polymer, thermal decomposition has been shown to yield products such as phthalic anhydride.[10] It is expected that the thermal decomposition of **diallyl hexahydrophthalate** would similarly involve chain scission and rearrangements, potentially leading to the formation of hexahydrophthalic anhydride, allyl alcohol, and various smaller volatile organic compounds.

Experimental Protocols

The following are detailed methodologies for determining the key chemical and physical properties of **diallyl hexahydrophthalate**, adapted from standard testing methods.

Determination of Density (Adapted from ASTM D792)

- Apparatus: Analytical balance, pycnometer (specific gravity bottle) of a known volume, and a constant temperature water bath.
- Procedure: a. Clean and dry the pycnometer and determine its mass (m_1). b. Fill the pycnometer with distilled water and place it in the constant temperature bath at $23 \pm 2^\circ\text{C}$ until it reaches thermal equilibrium. Adjust the water level to the calibration mark and determine the mass of the pycnometer and water (m_2). c. Empty and dry the pycnometer. Fill it with **diallyl hexahydrophthalate** and repeat the temperature equilibration and weighing (m_3).
- Calculation: The density (ρ) is calculated using the formula: $\rho = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$ where ρ_{water} is the density of water at the test temperature.[3][11][12]

Determination of Boiling Point (Adapted from ASTM E1719)

- Apparatus: Ebulliometer (boiling point apparatus), heating mantle, and a calibrated temperature measuring device.
- Procedure: a. Place a sample of **diallyl hexahydrophthalate** into the ebulliometer. b. Heat the sample to its boiling point, ensuring a steady reflux is established. c. Measure the temperature of the vapor phase at equilibrium. This temperature is the boiling point at the recorded atmospheric pressure.
- Note: The boiling point is pressure-dependent and should be reported with the corresponding pressure.[\[4\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

Determination of Flash Point (Adapted from ASTM D93)

- Apparatus: Pensky-Martens closed-cup tester.[\[2\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)
- Procedure: a. Fill the test cup of the Pensky-Martens apparatus with the **diallyl hexahydrophthalate** sample to the specified level. b. Heat the sample at a controlled, constant rate while stirring. c. At regular temperature intervals, apply an ignition source to the vapor space above the liquid. d. The flash point is the lowest temperature at which the application of the ignition source causes the vapors to ignite.[\[2\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)

Determination of Water Solubility (Adapted from ASTM E1148)

- Apparatus: Flask with a stirrer, constant temperature bath, and an analytical instrument for quantification (e.g., Gas Chromatography).
- Procedure: a. Add an excess amount of **diallyl hexahydrophthalate** to a known volume of distilled water in the flask. b. Stir the mixture in a constant temperature bath (e.g., 25°C) for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached. c. Allow the undissolved material to settle. d. Carefully take an aliquot of the aqueous phase, ensuring no undissolved droplets are included. e. Quantify the concentration of **diallyl hexahydrophthalate** in the aqueous sample using a pre-calibrated analytical method.[\[6\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)

Conclusion

Diallyl hexahydrophthalate is a versatile monomer with a well-defined set of chemical and physical properties that make it suitable for a range of applications in the polymer and resin industries. Its ability to undergo free-radical polymerization to form crosslinked networks is central to its utility. A thorough understanding of its synthesis, reactivity, and physical characteristics, as detailed in this guide, is essential for its effective and safe use in research and industrial settings. The provided experimental protocols offer a framework for the accurate determination of its key properties.

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